Romidepsin-d8 certificate of analysis and specifications

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Compound of Interest

Compound Name:	*Romidepsin-d8*
Cat. No.:	*B1158696*

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Technical Monograph: Romidepsin-d8 Reference Standard

Category: Bioanalytical Chemistry / Pharmacokinetics Subject: Certificate of Analysis (CoA) Interpretation, Specifications, and Validation Protocols Version: 1.0

Part 1: Executive Summary & Chemical Identity

Romidepsin-d8 is a stable isotope-labeled (SIL) analog of Romidepsin (Istodax®), a bicyclic depsipeptide and Histone Deacetylase (HDAC) inhibitor used in the treatment of T-cell lymphoma. In bioanalytical workflows, specifically Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), **Romidepsin-d8** serves as the critical Internal Standard (IS).

Its utility relies on the principle of Isotope Dilution Mass Spectrometry (IDMS). By introducing a known amount of the deuterated analog into a biological matrix (plasma/serum), researchers can compensate for variability in extraction efficiency and ionization suppression (matrix effects), as the physicochemical properties of the IS mirror the analyte almost perfectly, differing only by mass.

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Chemical Specifications

- Compound Name: **Romidepsin-d8**
- Parent Compound: Romidepsin (FK228, FR901228)[1]
- Chemical Structure: Cyclic depsipeptide containing a disulfide bridge.[2]
- Labeling Strategy: Incorporation of 8 deuterium atoms (

  H), typically on the Valine or Isoleucine residues within the peptide backbone to ensure non-exchangeable stability.
- Molecular Formula (Parent):

  [3]
- Molecular Weight (Parent): 540.71 g/mol
- Molecular Weight (IS): ~548.76 g/mol (depending on exact labeling position)

Part 2: Certificate of Analysis (CoA) Specifications

A Certificate of Analysis for a deuterated reference standard must be scrutinized differently than a neat drug substance. The presence of isotopic impurities is the critical quality attribute (CQA).

Specification Table

The following table outlines the rigorous specifications required for a **Romidepsin-d8** reference standard suitable for regulated bioanalysis (GLP/GCP).

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Test Parameter	Method	Acceptance Criteria	Scientific Rationale
Appearance	Visual	White to off-white solid	Verifies physical state and absence of gross degradation (e.g., yellowing due to oxidation).
Identity (NMR)	H-NMR	Conforms to structure	Confirms the peptide backbone and absence of solvent peaks.
Identity (MS)	ESI-MS	Da	Confirms the mass shift (+8 Da) relative to the parent.
Chemical Purity	HPLC-UV (210/220 nm)		Ensuring the primary peak is the depsipeptide. Impurities can cause ion suppression.
Isotopic Enrichment	HRMS / SIM	atom D	High enrichment prevents "cross-talk" (signal contribution) to the analyte channel.
Isotopic Purity (d0)	HRMS		CRITICAL: The unlabelled (d0) Romidepsin must be negligible to avoid false positives in patient samples.

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Solubility	Visual in DMSO	Clear, colorless solution	Depsipeptides are hydrophobic; incomplete solubility leads to quantitation errors.

Deep Dive: Isotopic Purity vs. Chemical Purity

Researchers often conflate these two metrics.

- Chemical Purity refers to the absence of other molecules (synthesis byproducts, hydrolyzed ring-opened species).
- Isotopic Purity refers to the distribution of isotopologues (d0, d7, d8).
  - Risk: If your **Romidepsin-d8** contains 2% "d0" (unlabeled Romidepsin), adding this IS to a blank plasma sample will generate a signal in the analyte channel, causing a non-zero intercept in your calibration curve and failing FDA M10 validation requirements for selectivity.

Part 3: Validation & Experimental Protocols

Workflow Visualization: CoA Verification

The following diagram illustrates the decision tree for validating a new lot of **Romidepsin-d8**.

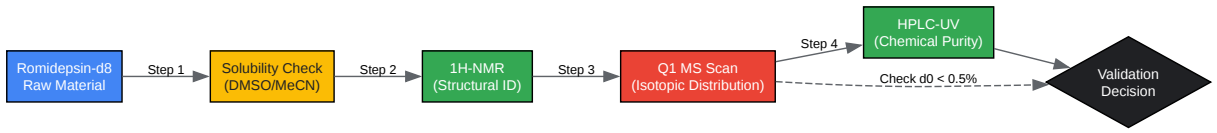

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Figure 1: Step-by-step validation workflow for incoming reference standards. Note the critical checkpoint at MS Scan for d0 contribution.

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Protocol 1: Handling and Reconstitution

Romidepsin contains a disulfide bridge and a depsipeptide ester linkage. Both are chemically fragile.

- Equilibration: Allow the vial to reach room temperature before opening to prevent condensation (hygroscopicity).
- Solvent Selection: Use DMSO or Acetonitrile for stock solutions.
  - Avoid: Methanol or water for long-term stock storage (risk of ester hydrolysis).
  - Avoid: Any buffer containing reducing agents (DTT, TCEP, Mercaptoethanol). These will cleave the disulfide bond, converting Romidepsin (540 Da) into its reduced thiol form (542 Da), destroying the standard.
- Storage: Aliquot stocks immediately into amber glass vials. Store at -20°C or -80°C.

Protocol 2: LC-MS/MS Method Development (MRM Setup)

To use **Romidepsin-d8** effectively, you must establish Multiple Reaction Monitoring (MRM) transitions that do not overlap.

- Ionization: ESI Positive Mode (

)
- Romidepsin (Analyte):
  - Precursor: 541.2 (

)
  - Product (Quantifier): Fragment specific to the core (e.g., valine loss).
- **Romidepsin-d8** (IS):
  - Precursor: 549.2 (

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)

- Crucial Step: Ensure the product ion also retains the deuterium label. If the fragmentation cleaves off the labeled amino acid, the IS and Analyte product ions will be identical, increasing noise.

Part 4: Bioanalytical Application (Mechanism)

The following diagram details the Isotope Dilution mechanism, showing how **Romidepsin-d8** corrects for matrix effects during extraction.

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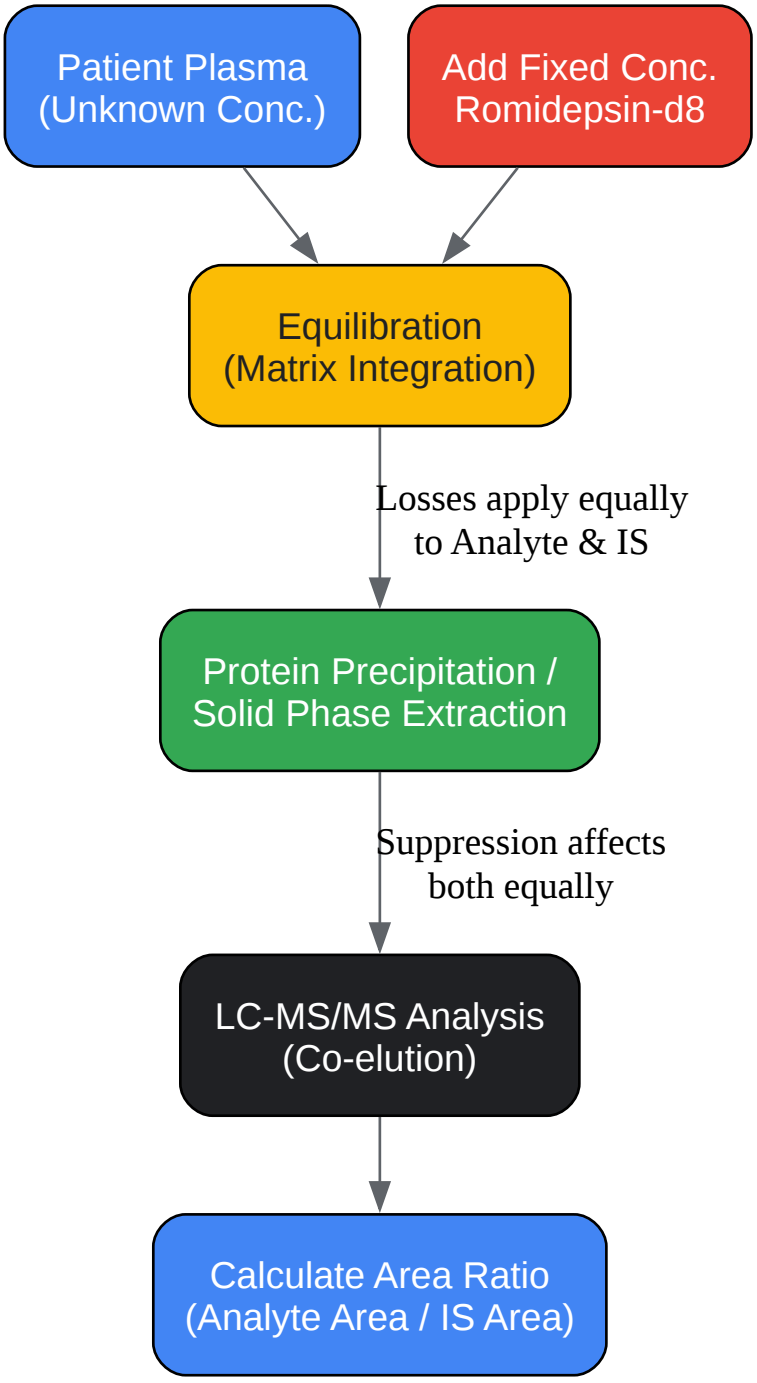

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Figure 2: The Isotope Dilution Mass Spectrometry (IDMS) workflow. The co-elution of d8 and d0 ensures that any ionization suppression affects both molecules identically, preserving the quantitative ratio.

Regulatory Compliance (ICH M10)

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According to the ICH M10 Bioanalytical Method Validation guidance:

- Selectivity: You must demonstrate that the IS (**Romidepsin-d8**) does not interfere with the analyte channel.
  - Test: Inject a "Zero Sample" (Blank Matrix + IS). The response in the analyte channel must be

    of the Lower Limit of Quantification (LLOQ).
- Cross-Signal: Inject the Analyte at ULOQ (Upper Limit of Quantification). The response in the IS channel must be

  of the average IS response.

References

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